

Application Notes and Protocols for (Rac)-SAR131675 In Vivo Administration

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Compound of Interest

Compound Name: (Rac)-SAR131675

Cat. No.: B15578845

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These application notes provide detailed information and protocols for the in vivo administration of **(Rac)-SAR131675**, a potent and selective inhibitor of Vascular Endothelial Growth Factor Receptor 3 (VEGFR-3). The content is intended for researchers, scientists, and drug development professionals working in preclinical and pharmacological research.

Introduction

(Rac)-SAR131675 is a small molecule inhibitor of the VEGFR-3 tyrosine kinase.^{[1][2]} VEGFR-3 and its ligands, VEGF-C and VEGF-D, are key regulators of lymphangiogenesis, the formation of new lymphatic vessels.^{[3][4]} Dysregulation of the VEGFR-3 signaling pathway is implicated in various pathological processes, including tumor metastasis, inflammation, and diabetic nephropathy.^{[3][4][5][6][7]} In preclinical studies, SAR131675 has demonstrated significant anti-lymphangiogenic, anti-tumoral, and anti-metastatic activities.^{[1][5]} It has been shown to be well-tolerated in mice and effective in various disease models.^[5]

Quantitative Data Summary

The following tables summarize the quantitative data from various in vivo studies involving the administration of SAR131675.

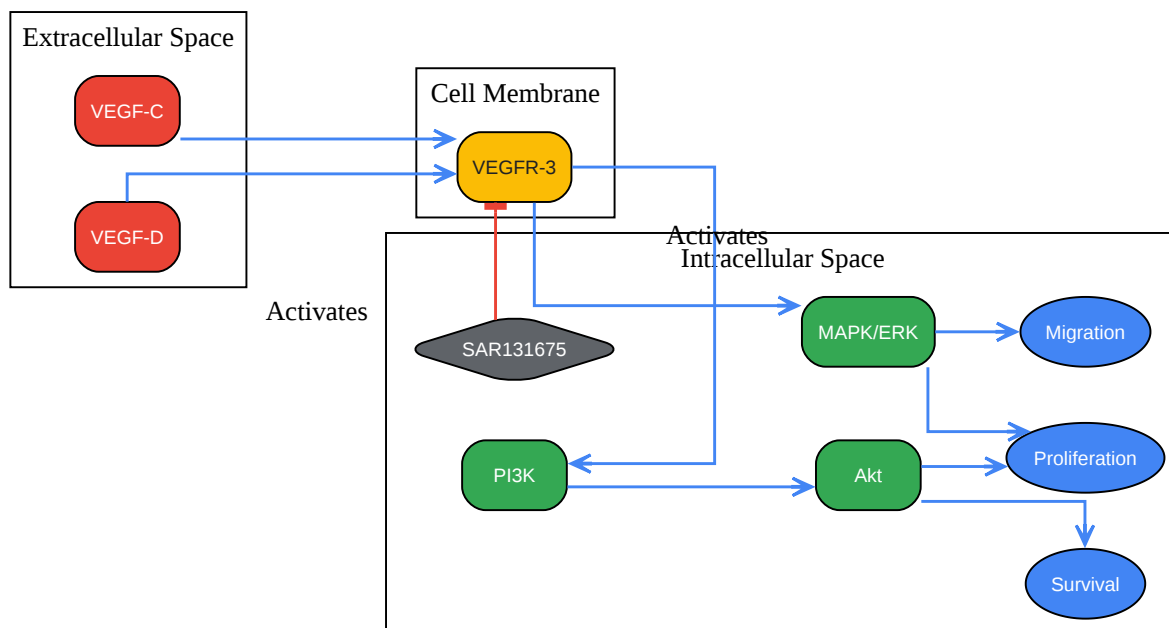
Table 1: In Vivo Efficacy Studies of SAR131675

Animal Model	Administration Route	Dosage	Treatment Schedule	Key Findings	Reference
Colorectal Cancer Liver Metastasis (Mouse)	Oral Gavage	120 mg/kg	Daily, from day 1 post-tumor induction	Significantly reduced tumor burden and F4/80+ macrophages in the liver.	[8]
4T1 Mammary Carcinoma (Mouse)	Oral	30 and 100 mg/kg/d	Daily, from day 5 to 21 post-implantation	Significantly reduced tumor volume (24% at 30 mg/kg/d, 50% at 100 mg/kg/d). Reduced lymph node invasion and lung metastasis.	[5]
RIP1-Tag2 Pancreatic Neuroendocrine Tumors (Mouse)	Oral	100 mg/kg/d	Daily, from week 10 to 12.5	Significantly decreased tumor burden (62%).	[1][5]
FGF2-Induced Angiogenesis and Lymphangiogenesis (Mouse)	Oral	30, 100, 300 mg/kg/d	Daily, for 7 days	Significantly reduced VEGFR-3 levels and hemoglobin content at 100 mg/kg/d.	[5]

Diabetic Nephropathy (db/db Mouse)	Diet	Not specified	For 12 weeks from 8 weeks of age	Ameliorated dyslipidemia, albuminuria, and lipid accumulation in the kidneys.	[6]
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Signaling Pathway

SAR131675 primarily targets the VEGFR-3 signaling pathway. The binding of ligands VEGF-C or VEGF-D to VEGFR-3 on lymphatic endothelial cells and other cell types, such as macrophages, triggers receptor dimerization and autophosphorylation of tyrosine residues in the intracellular domain. This activation initiates downstream signaling cascades, including the PI3K-Akt and MAPK-ERK pathways, which are crucial for cell proliferation, migration, and survival.[4] SAR131675 acts as an ATP-competitive inhibitor, blocking the kinase activity of VEGFR-3 and thereby inhibiting these downstream effects.



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VEGFR-3 signaling pathway and inhibition by SAR131675.

Experimental Protocols

The most common route of administration for **(Rac)-SAR131675** in in vivo studies is oral gavage.

Preparation of (Rac)-SAR131675 for Oral Administration

Materials:

- **(Rac)-SAR131675** powder
- Vehicle solution:
 - Option 1: 0.6% (w/v) Methylcellulose and 0.5% (v/v) Tween 80 in sterile water.[8]

- Option 2: Carboxymethylcellulose sodium (CMC-Na) solution in sterile water.[9]
- Sterile tubes
- Vortex mixer
- Sonicator (optional)

Protocol:

- Calculate the required amount of **(Rac)-SAR131675** based on the desired dose and the number and weight of the animals.
- Prepare the chosen vehicle solution under sterile conditions.
- Weigh the calculated amount of **(Rac)-SAR131675** powder and place it in a sterile tube.
- Add the appropriate volume of the vehicle solution to the tube to achieve the desired final concentration.
- Vortex the mixture vigorously to suspend the compound. Sonication can be used to aid in achieving a homogenous suspension.
- Visually inspect the suspension to ensure it is homogenous before administration. Prepare the suspension fresh daily.

In Vivo Administration via Oral Gavage

Materials:

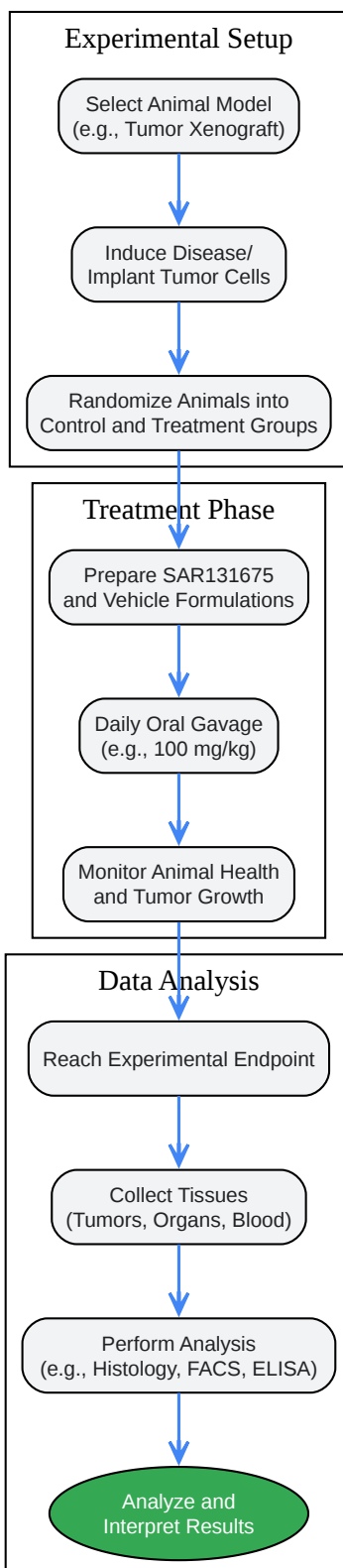
- Prepared **(Rac)-SAR131675** suspension
- Appropriately sized gavage needles (e.g., 20-22 gauge, 1.5-2 inches long for mice)
- Syringes (1 mL)
- Animal scale

Protocol:

- Weigh each animal to determine the precise volume of the drug suspension to be administered.
- Gently restrain the animal. For mice, this can be done by scruffing the neck and back to immobilize the head and body.
- Draw the calculated volume of the **(Rac)-SAR131675** suspension into the syringe fitted with a gavage needle.
- Carefully insert the gavage needle into the animal's mouth, passing it over the tongue and down the esophagus. Ensure the needle does not enter the trachea.
- Slowly dispense the suspension into the stomach.
- Gently remove the gavage needle.
- Return the animal to its cage and monitor for any immediate adverse reactions.
- Repeat the administration daily or as required by the experimental design.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for an in vivo efficacy study of **(Rac)-SAR131675**.



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A representative experimental workflow for in vivo studies.

Safety Precautions

- Follow all institutional guidelines for animal handling and care.
- Wear appropriate personal protective equipment (PPE), including gloves and a lab coat, when handling **(Rac)-SAR131675**.
- Perform all procedures in a clean and, where necessary, sterile environment to prevent infection.
- Monitor animals closely for any signs of toxicity or distress during the treatment period. Although SAR131675 is reported to be well-tolerated, adverse metabolic effects led to the termination of its preclinical development.^[10]

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References

1. [researchgate.net \[researchgate.net\]](#)
2. [researchgate.net \[researchgate.net\]](#)
3. [Frontiers | VEGFR-3 signaling in macrophages: friend or foe in disease? \[frontiersin.org\]](#)
4. [Dysregulation of Lymphatic Endothelial VEGFR3 Signaling in Disease | MDPI \[mdpi.com\]](#)
5. [aacrjournals.org \[aacrjournals.org\]](#)
6. [researchgate.net \[researchgate.net\]](#)
7. [Inhibition of lymphatic proliferation by the selective VEGFR-3 inhibitor SAR131675 ameliorates diabetic nephropathy in db/db mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
8. [SAR131675, a VEGFR3 Inhibitor, Modulates the Immune Response and Reduces the Growth of Colorectal Cancer Liver Metastasis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
9. [selleckchem.com \[selleckchem.com\]](#)
10. [medchemexpress.com \[medchemexpress.com\]](#)

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